

Personal protective equipment for handling Triethylene glycol monobutyl ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylene glycol monobutyl ether

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Essential Safety and Handling Guide for Triethylene Glycol Monobutyl Ether

This guide provides immediate, essential safety protocols and logistical information for handling **Triethylene Glycol Monobutyl Ether** (CAS No. 143-22-6) in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Primary Hazard Overview

Triethylene glycol monobutyl ether is classified as causing serious eye damage and may be harmful in contact with skin.^[1] It is a combustible liquid, and containers may explode when heated.^{[1][2]} Therefore, proper personal protective equipment and handling procedures are mandatory.

Personal Protective Equipment (PPE)

All personnel handling **Triethylene glycol monobutyl ether** must use the following PPE to prevent exposure.

Protection Type	Specific Equipment	Rationale & Source
Eye / Face Protection	Protective goggles with side-shields or a face shield.[1][3]	Prevents contact from splashes, which can cause serious eye damage.[1][3][4][5][6]
Hand Protection	Gloves made from butyl rubber, Neoprene rubber, or nitrile rubber.[1]	Protects against skin contact, which may be harmful and can lead to cracking or dryness upon repeated exposure.[1][2]
Skin & Body Protection	Neoprene apron, protective clothing, and rubber boots.[1][3]	Provides comprehensive protection against accidental spills and splashes.[7]
Respiratory Protection	A NIOSH/MSHA approved vapor respirator.[3][7]	Required when vapors or aerosols are generated, or if exposure limits are exceeded.[5][7]

Operational Plan: Handling and Storage

Safe Handling Protocol:

- Ventilation: Always handle the chemical in a well-ventilated area.[1][2][6] A local exhaust system should be used if vapors or mists are generated.[3]
- Avoid Contact: Prevent all personal contact with the substance, including inhalation of vapors and direct contact with skin and eyes.[1][2][4]
- Hygiene: Do not eat or drink in the workplace.[1] Wash hands thoroughly after handling.[1][3][4]
- Equipment: Ensure that emergency eyewash stations and safety showers are located close to the workstation.[1][7]
- Peroxide Formation: Be aware that, like many ethers, this material may form explosive peroxides upon prolonged exposure to air and light.[1][2] An expiration date should be

determined and adhered to.[2]

Storage Plan:

- Conditions: Store in a cool, dry, and well-ventilated area, away from direct sunlight.[1][2] The recommended storage temperature is between 15–25 °C.[4]
- Containers: Keep containers tightly closed and stored in their original packaging.[1][2][3][7] Glass containers are suitable for laboratory quantities.[2]
- Incompatibilities: Store away from oxidizing agents.[1][2]

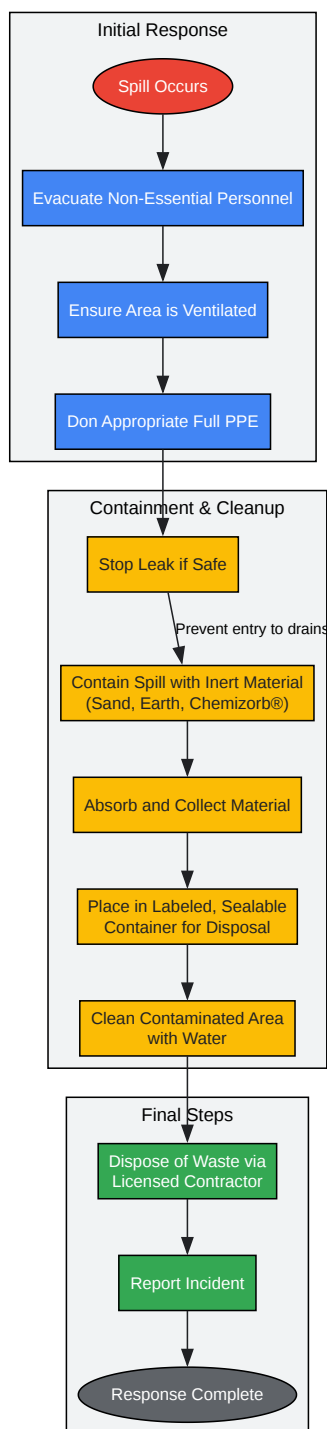
Emergency and Disposal Procedures

First Aid Measures:

Exposure Route	Immediate Action
Eye Contact	Immediately flush the eyes with large quantities of running water for at least 20 minutes, holding the eyelids open.[1][2] Remove contact lenses if present and easy to do.[1][3][4] Seek immediate medical attention from an ophthalmologist.[1][4][5]
Skin Contact	Immediately remove all contaminated clothing.[1][2][3] Wash the affected skin area with soap and running water.[1] Seek medical attention if irritation or redness occurs.[1][2]
Inhalation	Move the victim to fresh air and keep them warm and at rest in a comfortable breathing position.[1][3] If the person feels unwell, seek medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Wash out the mouth with water.[1] If the person is conscious, have them drink 240-300 ml of water.[1] Seek medical attention.[1]

Spill Response Plan:

In the event of a spill, follow the workflow outlined below. The primary objectives are to ensure personnel safety, contain the spill, and prevent environmental contamination.



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Caption: Workflow for handling a **Triethylene glycol monobutyl ether** spill.

Disposal Plan:

- Chemical Waste: Waste material should be disposed of via incineration through a licensed waste management company.[1] Recycling should be considered if possible.[1]
- Environmental Protection: Do not allow the product to be discharged into sewers or drains.[1][4][5] Contaminated soil and absorbent materials must be collected and disposed of in the same manner as the chemical itself.[6]
- Containers: Empty containers should be taken to an approved waste handling site for recycling or disposal.

Physicochemical Data

Property	Value	Source
CAS Number	143-22-6	[1][4]
EC Number	205-592-6	[1][4]
Molecular Formula	C ₁₀ H ₂₂ O ₄	[4]
Boiling Point	278 °C / 532.4 °F	[7]
Melting Point	-35 °C / -31 °F	[7]
Flash Point	156 °C / 312.8 °F	[7]
Specific Gravity	0.990 (water=1)	[2]
Appearance	Colorless liquid	[1][7]

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- To cite this document: BenchChem. [Personal protective equipment for handling Triethylene glycol monobutyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b094643#personal-protective-equipment-for-handling-triethylene-glycol-monobutyl-ether>]

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